

Physical Properties of 2,4-Dimethyl-1,3-dioxolane: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dimethyl-1,3-dioxolane

Cat. No.: B1585457

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth analysis of the key physical properties of **2,4-Dimethyl-1,3-dioxolane**, a heterocyclic organic compound of interest to researchers and professionals in drug development and chemical synthesis. This document summarizes empirical data for its boiling point and density, outlines detailed experimental protocols for their determination, and presents a logical visualization of the compound's property relationships.

Core Physical Properties

2,4-Dimethyl-1,3-dioxolane is a colorless liquid with a characteristic fruity, dairy-like aroma.^[1] It exists as a mixture of cis- and trans-isomers. The physical properties of this compound are crucial for its application and handling in a laboratory setting.

Data Presentation

The quantitative physical properties of **2,4-Dimethyl-1,3-dioxolane** are summarized in the table below for clear reference.

Physical Property	Value	Notes
Boiling Point	91 °C	For a mixture of cis- and trans-isomers.
Density	0.921–0.928 g/cm ³	At 20°C.[1]
Molecular Formula	C ₅ H ₁₀ O ₂	-
Molecular Weight	102.13 g/mol	-
Solubility	Slightly soluble in water.	-

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized methodologies for measuring the boiling point and density of liquid compounds like **2,4-Dimethyl-1,3-dioxolane**.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of small liquid samples is the capillary method.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Clamps and stand

Procedure:

- A small volume of the liquid sample (a few milliliters) is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is then gently heated. As the temperature rises, the air trapped in the capillary tube will be expelled, and a stream of bubbles will be observed emerging from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heating is then discontinued, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn up into the capillary tube. This is the point where the vapor pressure of the liquid equals the external pressure.

Density Determination (Pycnometer or Graduated Cylinder Method)

Density is a measure of a substance's mass per unit volume. For liquids, this can be accurately determined using a pycnometer or more simply with a graduated cylinder and a balance.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance

Procedure:

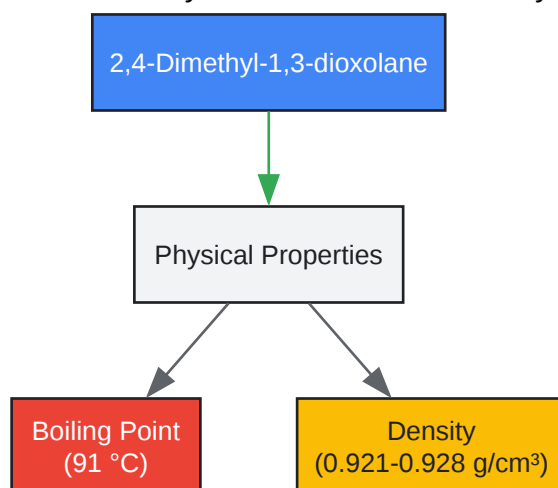
- The mass of a clean, dry graduated cylinder is accurately measured using an electronic balance.
- A known volume of the liquid sample is carefully added to the graduated cylinder. The volume should be read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is then reweighed to determine the total mass.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the total mass.

- The density is then calculated using the formula: $\text{Density} = \text{Mass of the liquid} / \text{Volume of the liquid}$
- For improved accuracy, the measurement should be repeated multiple times, and the average density calculated.

Logical Relationships

The following diagram illustrates the relationship between the chemical compound and its fundamental physical properties.

Relationship of 2,4-Dimethyl-1,3-dioxolane to its Physical Properties



[Click to download full resolution via product page](#)

Core properties of **2,4-Dimethyl-1,3-dioxolane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- To cite this document: BenchChem. [Physical Properties of 2,4-Dimethyl-1,3-dioxolane: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585457#physical-properties-of-2-4-dimethyl-1-3-dioxolane-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com